

An In-depth Technical Guide to the Physicochemical Properties of Methothrin

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Compound of Interest

Compound Name: *Methothrin*
CAS No.: *11114-02-6*
Cat. No.: *B1208205*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Methothrin**, a synthetic pyrethroid insecticide. The information presented herein is intended to serve as a foundational resource for researchers, scientists, and professionals engaged in insecticide research and development. This document details the chemical identity, physicochemical characteristics, and relevant experimental methodologies for the characterization of **Methothrin**.

Chemical Identity and Physicochemical Properties

Methothrin is a synthetic pyrethroid insecticide.^[1] Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its characteristics for research and application.

Property	Value	Reference
IUPAC Name	[4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate	[1][2][3][4]
CAS Number	34388-29-9	[1][2][3][5][6][7]
Molecular Formula	C ₁₉ H ₂₆ O ₃	[1][2][3][5][6]
Molecular Weight	302.41 g/mol	[1][2][5][6][7]
Boiling Point	369.639 °C at 760 mmHg	[1][5][8]
Density	1.075 g/cm ³	[1][5][8]
Flash Point	154.79 °C	[1][5]
Refractive Index	1.501	[1][5]
XLogP3	5.1	[1][5]
Appearance	Not specified in available literature.	[1]
Solubility	Not specified in available literature; expected to be poorly soluble in water and soluble in non-polar organic solvents.	[1]
Melting Point	Not specified in available literature.	[1]

Experimental Protocols

The determination of the physicochemical properties of pesticides like **Methothrin** is crucial for understanding their environmental fate, behavior, and biological activity. Below are detailed methodologies for key experiments.

Determination of Lipophilicity (logP)

The octanol-water partition coefficient (logP or logK_{ow}) is a critical parameter for assessing the lipophilicity of a compound. The classical shake-flask method is a standard approach.

Protocol:

- **Preparation of Solutions:** Prepare a saturated solution of **Methothrin** in a pre-saturated mixture of n-octanol and water.
- **Equilibration:** Place the solution in a glass-stoppered tube or flask and shake for a prolonged period (e.g., 24 hours) at a constant temperature to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the mixture to achieve a clear separation of the n-octanol and water phases.
- **Concentration Measurement:** Carefully sample each phase and determine the concentration of **Methothrin** using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** The logP is calculated as the logarithm of the ratio of the concentration of **Methothrin** in the n-octanol phase to its concentration in the aqueous phase.

Solubility Determination

Understanding the solubility of **Methothrin** in various solvents is essential for formulation development and environmental risk assessment.

Protocol:

- **Solvent Selection:** Choose a range of solvents with varying polarities (e.g., water, methanol, ethanol, acetone, hexane, chloroform).^{[9][10][11][12][13]}
- **Equilibrium Method:** Add an excess amount of **Methothrin** to a known volume of the selected solvent in a sealed vial.
- **Agitation and Equilibration:** Agitate the vials at a constant temperature for a set period (e.g., 24-48 hours) to ensure equilibrium is achieved.

- **Sample Preparation:** After equilibration, allow the undissolved solid to settle. Filter or centrifuge the supernatant to obtain a clear, saturated solution.
- **Analysis:** Quantify the concentration of **Methothrin** in the saturated solution using a validated analytical method (e.g., HPLC-UV).
- **Expression of Results:** Express solubility in terms of mass per unit volume (e.g., mg/L or g/100 mL).

Stereoisomer Analysis by Capillary Gas Chromatography (GC)

For pyrethroids like **Methothrin**, which can have multiple stereoisomers, their separation and quantification are important as different isomers can exhibit varying biological activities.

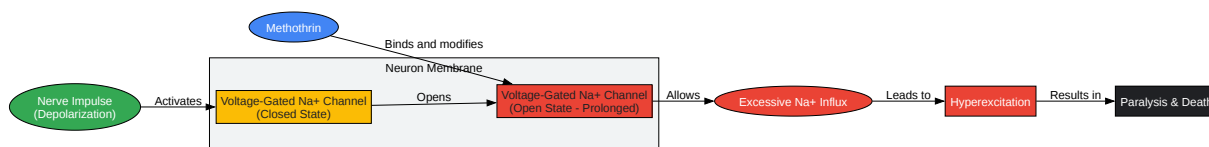
Protocol:

- **Instrumentation:** A gas chromatograph equipped with a Flame Ionization Detector (FID).
- **Column:** A fused silica capillary column (e.g., 10m x 0.53mm x 1.0 μ m film, QF-1).[8]
- **Temperatures:**
 - **Injector and Detector:** 280 °C.[8]
 - **Column:** Isothermal, between 180 °C and 260 °C, depending on the specific pyrethroid.[8]
- **Carrier Gas:** Hydrogen (H₂) at a flow rate of 4.6 mL/min.[8]
- **Split Ratio:** 5:1.[8]
- **Injection Volume:** 1.0 μ L.[8]

Visualizations

Mechanism of Action of Methothrin

Methothrin, as a Type I pyrethroid, primarily targets the voltage-gated sodium channels in the nervous system of insects. The following diagram illustrates this mechanism.

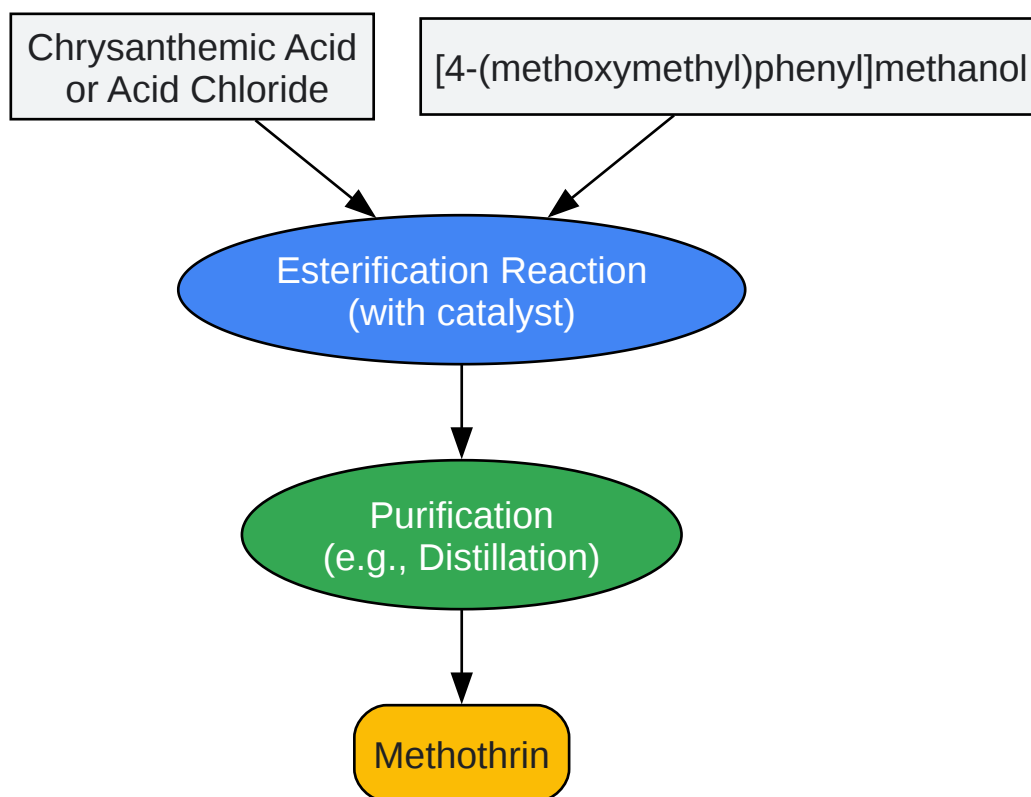


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Caption: Mechanism of action of **Methothrin** on insect voltage-gated sodium channels.

General Synthesis Workflow for Methothrin

The synthesis of pyrethroid esters like **Methothrin** typically involves the esterification of a chrysanthemic acid derivative with a corresponding alcohol.



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Caption: Generalized workflow for the synthesis of **Methothrin**.

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